

"o-Tolyloxyacetonitrile" molecular structure and weight

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Compound of Interest

Compound Name: *o-Tolyloxyacetonitrile*

Cat. No.: *B1307912*

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o-Tolyloxyacetonitrile: A Technical Overview

This guide provides a detailed summary of the molecular structure, weight, and other physicochemical properties of **o-Tolyloxyacetonitrile**, a chemical compound of interest in early-stage scientific research and discovery. The information is presented to support researchers, scientists, and professionals in the field of drug development.

Physicochemical and Structural Data

o-Tolyloxyacetonitrile, also known as 2-(2-Methylphenoxy)acetonitrile, is a specialty chemical.^[1] Its key identifiers and molecular properties are summarized in the table below for clear reference and comparison.

Property	Value	Source
Molecular Formula	C9H9NO	[1][2]
Molecular Weight	147.178 g/mol	
CAS Number	50635-21-7	[1][3]
Canonical SMILES	CC1=CC=CC=C1OCC#N	[2]
InChI	InChI=1S/C9H9NO/c1-8-4-2-3-5-9(8)11-7-6-10/h2-5H,7H2,1H3	[2]
InChIKey	PLUADOZOKWWDIF-UHFFFAOYSA-N	[2]

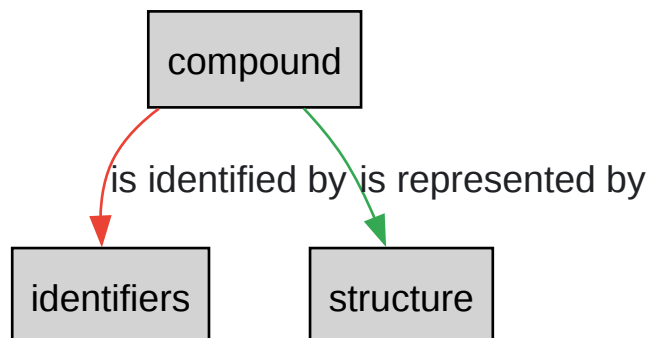
Experimental Protocols and Applications

Currently, detailed experimental protocols and established signaling pathways involving **o-Tolyloxyacetoneitrile** are not widely available in public-domain scientific literature. The compound is primarily supplied for early discovery research, and comprehensive analytical data is not consistently collected or published by suppliers. Researchers are advised to assume responsibility for confirming the product's identity and purity for their specific applications.

Chemical Identification and Structure

The following diagram illustrates the key identifiers and structural representations for **o-Tolyloxyacetoneitrile**.

o-Tolyloxyacetonitrile Identification



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Caption: Logical relationship of **o-Tolyloxyacetonitrile**'s identifiers and properties.

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References

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- 2. PubChemLite - O-tolyloxy-acetonitrile (C₉H₉NO) [pubchemlite.lcsb.uni.lu]
- 3. Buy Online - O-TOLYLOXY-ACETONITRILE - 99%, high purity , CAS No.50635-21-7 - We Deliver Worldwide [allschoolabs.com]
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